

An In-depth Technical Guide to Behenyl Palmitate

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Compound of Interest

Compound Name: Behenyl palmitate

Cat. No.: B1662693

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This technical guide provides a comprehensive overview of **behenyl palmitate**, a wax ester with significant applications in the cosmetic and pharmaceutical industries. The document details its chemical identity, physicochemical properties, synthesis, and analytical methodologies, and concludes with a visualization of its functional role in cosmetic formulations. This guide is intended for researchers, scientists, and drug development professionals.

Chemical Identity

IUPAC Name: docosyl hexadecanoate^[1]

Synonyms:

- Behenyl palmitate^{[1][2][3][4]}
- Docosyl Hexadecanoate
- Hexadecanoic acid, docosyl ester
- Palmitic acid behenyl ester
- n-Docosyl n-hexadecanoate
- Hexadecanoic acid docosanyl ester

- Palmitic acid behenyl ester

Physicochemical Properties

Behenyl palmitate is a wax ester composed of behenyl alcohol and palmitic acid. It is a white, waxy solid at room temperature and is valued for its emollient and film-forming properties in various formulations. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C38H76O2	
Molecular Weight	565.01 g/mol	
CAS Number	42232-33-7	
Melting Point	70 - 74°C (158 - 165°F)	
Boiling Point	569.4 ± 18.0 °C (Predicted)	
Density	0.857 ± 0.06 g/cm ³ (Predicted)	
Solubility	Insoluble in water. Soluble in ethanol, methanol, petroleum ether.	
Flash Point	310°C	
Refractive Index	1.457	

Experimental Protocols

Synthesis of Behenyl Palmitate via Enzymatic Esterification

This protocol describes a general method for the synthesis of **behenyl palmitate** using an immobilized lipase, which offers a green and efficient alternative to chemical synthesis.

Materials:

- Behenyl alcohol (docosanol)

- Palmitic acid
- Immobilized lipase (e.g., Novozym 435)
- Anhydrous solvent (e.g., n-hexane or 2-methyl-2-butanol)
- Molecular sieves (optional, for water removal)
- Rotary evaporator
- Magnetic stirrer with heating plate
- Reaction vessel

Procedure:

- **Reactant Preparation:** Dissolve equimolar amounts of behenyl alcohol and palmitic acid in the chosen anhydrous solvent within the reaction vessel. A slight excess of one reactant, typically the fatty acid, can be used to drive the reaction towards completion.
- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture. The enzyme loading is typically between 5-10% (w/w) of the total substrate weight.
- **Reaction Conditions:** The reaction is carried out at a controlled temperature, generally between 50-60°C, with continuous stirring to ensure proper mixing. The reaction can be monitored for the consumption of reactants or the formation of the product over time.
- **Water Removal:** To shift the equilibrium towards ester formation, water produced during the reaction can be removed by adding molecular sieves to the reaction medium or by performing the reaction under vacuum.
- **Reaction Termination and Enzyme Recovery:** Once the desired conversion is achieved, the reaction is stopped by filtering off the immobilized enzyme. The enzyme can be washed with fresh solvent and reused for subsequent batches.
- **Product Purification:** The solvent is removed from the filtrate using a rotary evaporator. The crude **behenyl palmitate** can be further purified by recrystallization from a suitable solvent (e.g., ethanol) to remove any unreacted starting materials.

Analysis of Behenyl Palmitate by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general HPLC method for the quantitative analysis of **behenyl palmitate**.

Instrumentation and Columns:

- HPLC system with a UV or fluorescence detector.
- A C18 reverse-phase column is commonly used.

Mobile Phase and Solvents:

- A mixture of organic solvents such as methanol, acetonitrile, and isopropanol is typically used as the mobile phase. The exact composition may need to be optimized for best separation.
- The sample is dissolved in a suitable solvent, such as isopropanol or a mixture of the mobile phase components.

Procedure:

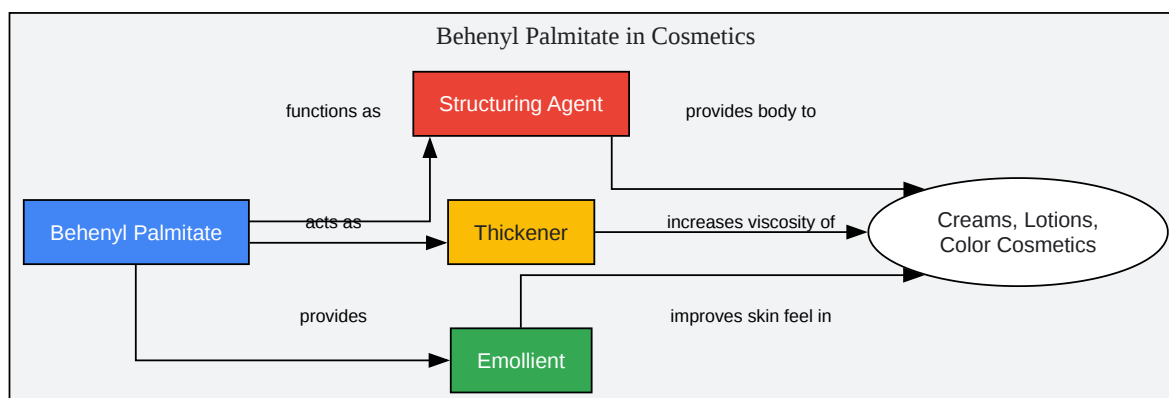
- **Standard Preparation:** Prepare a series of standard solutions of **behenyl palmitate** of known concentrations in the chosen solvent to create a calibration curve.
- **Sample Preparation:** Accurately weigh a known amount of the sample containing **behenyl palmitate** and dissolve it in a known volume of the solvent. The sample may need to be filtered through a 0.45 µm filter before injection.
- **Chromatographic Conditions:**
 - **Injection Volume:** Typically 10-20 µL.
 - **Flow Rate:** A flow rate of around 1.0 mL/min is common.
 - **Detection:** Set the detector to the appropriate wavelength for detection. For esters without a strong chromophore, derivatization or the use of a universal detector like an evaporative

light scattering detector (ELSD) might be necessary.

- Quantification: Inject the standard solutions and the sample solution into the HPLC system. Identify the peak corresponding to **behenyl palmitate** based on its retention time. The concentration of **behenyl palmitate** in the sample is determined by comparing its peak area to the calibration curve generated from the standard solutions.

Applications in Cosmetic Formulations

Behenyl palmitate is primarily used in the cosmetic industry as an emollient, thickener, and structuring agent in a variety of products, including creams, lotions, and color cosmetics. Its waxy nature provides desirable textural properties and contributes to the stability of emulsions.



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Caption: Logical workflow of **Behenyl Palmitate**'s function in cosmetics.

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